

Mass Spectrometry Fragmentation Patterns: 5-Iodo-AZT vs. AZT

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Compound of Interest

Compound Name: 3'-Azido-2',3'-dideoxy-5-iodouridine

CAS No.: 85236-92-6

Cat. No.: B1199611

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Content Type: Comparative Technical Guide Methodology: ESI-MS/MS (Electrospray Ionization Tandem Mass Spectrometry)

Executive Summary

5-Iodo-AZT (often abbreviated as AZIdU or I-AZT) is a halogenated analog of the antiretroviral drug AZT (Zidovudine). While both compounds share the identical 3'-azido-2',3'-dideoxyribose sugar moiety, the substitution of the 5-methyl group on the pyrimidine base with an iodine atom fundamentally alters their mass spectral behavior.

- Primary Differentiator: The Base Ion.[1] In positive ion mode (

ESI), the glycosidic bond cleavage yields a diagnostic base fragment shifted by ~112 Da (the mass difference between Iodine and Methyl).

- Conserved Feature: The Azide Loss.[1] In negative ion mode (

ESI), both compounds exhibit the characteristic elimination of the azido group (

or

), serving as a reliable class-identifier for azidonucleosides.

Comparative Fragmentation Analysis

The following data assumes standard ESI-MS/MS conditions (Direct Infusion, Collision Energy 15–30 eV).

Table 1: Diagnostic Ion Comparison (Positive & Negative Mode)

Feature	AZT (Zidovudine)	5-Iodo-AZT	Interpretation / Mechanism
Formula			Iodine replaces 5-Methyl ().
Monoisotopic Mass	267.0968 Da	378.9764 Da	Heavy atom effect of Iodine (). [1]
Precursor	m/z 268.1	m/z 380.0	Protonation on the base or sugar oxygen. [1]
Precursor	m/z 266.1	m/z 378.0	Deprotonation (typically N3 of pyrimidine). [1]
Base Fragment ()	m/z 127.1 (Thymine)	m/z 239.0 (5-Iodouracil)	Glycosidic Bond Cleavage. The charge remains on the base (). This is the primary structural confirmation. [1]
Sugar Fragment ()	m/z 142.0	m/z 142.0	Glycosidic Bond Cleavage. Charge retention on the sugar (). [1] [2] Identical for both.
Azide Loss ()	(m/z 223)	(m/z 335)	Elimination of Hydrazoic Acid. Characteristic of the 3'-azido group.

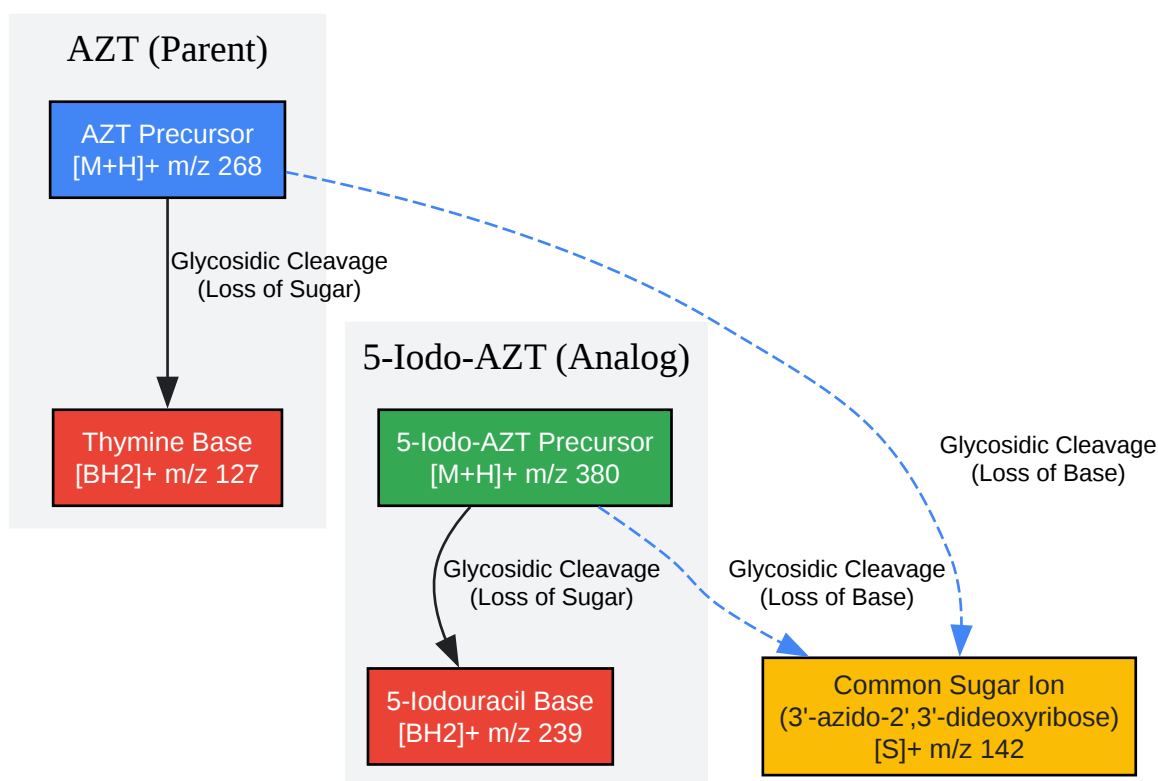
Iodine Specific (	N/A	m/z 126.9 (	C-I Bond
)		)	Homolysis/Heterolysis
			. High collision energy may liberate iodide.[1]

Key Mechanistic Differences

- Base Stability: The C-I bond in 5-Iodo-AZT is weaker than the C-C bond (methyl) in AZT.[1] While glycosidic cleavage is the dominant pathway for both, 5-Iodo-AZT may show secondary fragmentation involving iodine loss () at higher collision energies.
- Azide Elimination: Both compounds undergo a characteristic loss of 42 Da (radical) or 43 Da () in negative mode.[1] This confirms the integrity of the sugar ring, regardless of the base modification.

Fragmentation Pathways (Visualization)

The following diagram illustrates the parallel fragmentation logic. The Blue path represents the conserved sugar fragmentation, while the Red path highlights the base-specific divergence caused by the Iodine substitution.



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Figure 1: Comparative ESI-MS/MS fragmentation pathways. Note the convergence on the common sugar ion (m/z 142) and divergence at the base ions.

Experimental Protocol: Self-Validating Workflow

To ensure high-confidence identification, follow this "Self-Validating" protocol. This method uses the conserved sugar fragment as an internal check for the class (Azidonucleoside) and the base fragment as the specific identifier.

Reagents & Setup

- Solvent: 50:50 Methanol/Water + 0.1% Formic Acid (for Positive Mode) or 5 mM Ammonium Acetate (for Negative Mode).[1]
- Concentration: 1–10 $\mu\text{g/mL}$ (Direct Infusion).[1]
- Instrumentation: Triple Quadrupole (QqQ) or Q-TOF.

Step-by-Step Methodology

Phase 1: Precursor Confirmation (Full Scan)

- Inject Sample: Infuse at 5–10 $\mu\text{L}/\text{min}$.
- Scan Range:
100–500.
- Validation Check:
 - Observe
380.0 (

) or
378.0 (

).[1]
 - Note: Check for the Sodium adduct

at

402.[1]0. If dominant, increase source voltage slightly to promote protonation.[1]

Phase 2: Product Ion Scan (MS/MS)

- Select Precursor: Set Q1 to 380.0 (

).[1]
- Collision Energy Ramp: Sweep CE from 10 eV to 40 eV.
- Validation Check (The "Rule of Two"):
 - Signal 1 (Base): You MUST see a dominant peak at m/z 239 (5-Iodouracil).[1] This confirms the 5-Iodo substitution.[1]

- Signal 2 (Sugar): You should see a minor peak at m/z 142.^[1] This confirms the 3'-azido-dideoxyribose structure.^[1]
- If m/z 127 is observed instead of 239: The sample is likely AZT, not 5-Iodo-AZT.
- If m/z 127 is observed ALONGSIDE 239: This indicates Iodine loss from the base (rare in soft CID) or contamination.^[1]

Phase 3: Negative Mode Confirmation (Optional but Recommended)

- Switch Polarity: Negative ESI.

- Select Precursor:

378.0.^[1]

- Look for Neutral Loss:

- Trigger on Neutral Loss of 43 Da ().^[1]

- Resulting fragment:

335.

- Why? This confirms the Azide group is intact and has not been reduced to an amine (a common degradation product).^[1]

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